

Preparing Stock Solutions of PF-06446846: An Application Note and Protocol

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Compound of Interest

Compound Name: PF-06446846

Cat. No.: B15574418

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-06446846 is a potent and selective small molecule inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9) translation.^{[1][2][3][4]} It exerts its effect by selectively stalling the ribosome during the translation of PCSK9 mRNA, thereby reducing the levels of circulating PCSK9 and consequently lowering low-density lipoprotein (LDL) cholesterol.^{[5][6][7]} Accurate and consistent preparation of **PF-06446846** stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo studies. This document provides detailed protocols for the preparation of **PF-06446846** stock solutions and summarizes key quantitative data.

Data Presentation

The following table summarizes the key physical and chemical properties of **PF-06446846** and its hydrochloride salt, which is a common commercially available form.

Property	Value (PF-06446846 hydrochloride)	Value (PF-06446846)	References
Molecular Weight	470.35 g/mol	433.89 g/mol	[1][2][8]
Appearance	Light yellow to yellow solid	Solid	[1]
Purity	≥98%	≥99%	[2][3]
Solubility in DMSO	94 - 250 mg/mL	87 mg/mL	[2][8][9]
Solubility in Water	100 mg/mL (requires sonication)	Insoluble	[1][2][9]
Solubility in Ethanol	94 mg/mL	6 mg/mL	[8][9]
Storage (Solid)	4°C or -20°C, sealed from moisture	-20°C for up to 3 years	[1][2][8]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	-80°C for up to 1 year; -20°C for up to 1 month	[1][8]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **PF-06446846** hydrochloride in DMSO.

Materials:

- **PF-06446846** hydrochloride (MW: 470.35 g/mol)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Sonicator (optional)

Procedure:

- **Calculation:** To prepare a 100 mM stock solution, calculate the required mass of **PF-06446846** hydrochloride. For 1 mL of a 100 mM solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} * 0.001 \text{ L} * 470.35 \text{ g/mol} * 1000 \text{ mg/g} = 47.035 \text{ mg}$
- **Weighing:** Accurately weigh 47.035 mg of **PF-06446846** hydrochloride powder and place it in a sterile vial.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the vial.
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. If precipitation occurs, gentle warming (up to 60°C) and/or sonication can be used to aid dissolution.^[1] It is crucial to use fresh, moisture-free DMSO as its hygroscopic nature can reduce solubility.^{[8][9]}
- **Storage:** Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[1]

Protocol 2: Preparation of an Aqueous Stock Solution

This protocol is suitable for experiments where DMSO is not desired.

Materials:

- **PF-06446846** hydrochloride
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sonicator bath

- 0.22 µm sterile filter

Procedure:

- Weighing: Weigh the desired amount of **PF-06446846** hydrochloride. For example, for a 10 mg/mL solution, weigh 10 mg of the compound.
- Dissolution: Add the appropriate volume of sterile water (e.g., 1 mL for a 10 mg/mL solution).
- Sonication: The compound has a high solubility in water but may require assistance to dissolve.^{[1][2]} Place the vial in a sonicator bath until the solid is completely dissolved.
- Sterilization: If the solution is for cell culture or other sterile applications, filter it through a 0.22 µm sterile filter.^[1]
- Storage: Use the aqueous solution fresh. If storage is necessary, aliquot and store at -80°C, but it is recommended to prepare it fresh for each experiment.

Protocol 3: Preparation of a Formulation for In Vivo Oral Administration

This protocol provides an example of how to prepare **PF-06446846** for oral gavage in animal studies.

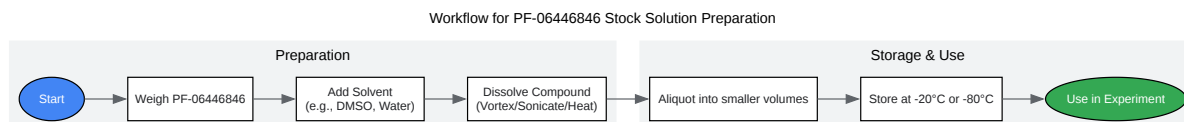
Materials:

- **PF-06446846** hydrochloride
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure: This is an example formulation yielding a solution of ≥ 2.08 mg/mL.^[1]

- Prepare a DMSO stock solution: First, prepare a concentrated stock solution in DMSO (e.g., 20.8 mg/mL) as described in Protocol 1.
- Mixing the components: For a 1 mL final working solution, sequentially add and mix the following:
 - 100 μ L of the 20.8 mg/mL DMSO stock solution.
 - 400 μ L of PEG300. Mix well.
 - 50 μ L of Tween-80. Mix well.
 - 450 μ L of Saline. Mix well to achieve a clear solution.
- Administration: This formulation should be prepared fresh on the day of use.

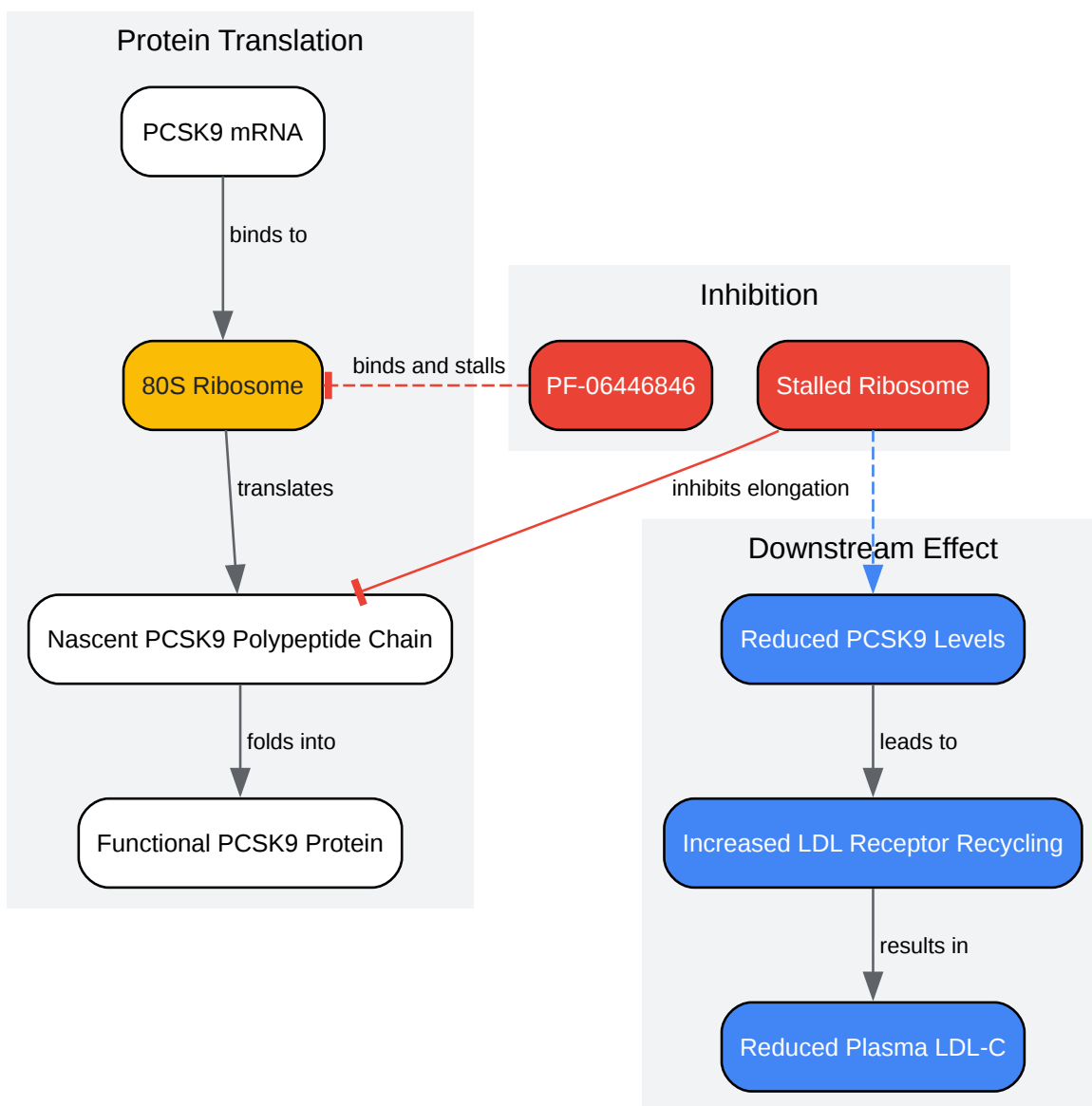
Visualizations



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Caption: Workflow for preparing **PF-06446846** stock solutions.

Mechanism of Action of PF-06446846



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Caption: The inhibitory mechanism of **PF-06446846** on PCSK9 translation.

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- To cite this document: BenchChem. [Preparing Stock Solutions of PF-06446846: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574418/docs#preparing-stock-solutions-of-pf-06446846-an-application-note-and-protocol\]](https://www.benchchem.com/product/b15574418/docs#preparing-stock-solutions-of-pf-06446846-an-application-note-and-protocol)

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